

Assessing the Specificity of FR901465 for SF3B1: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR901465

Cat. No.: B1674043

[Get Quote](#)

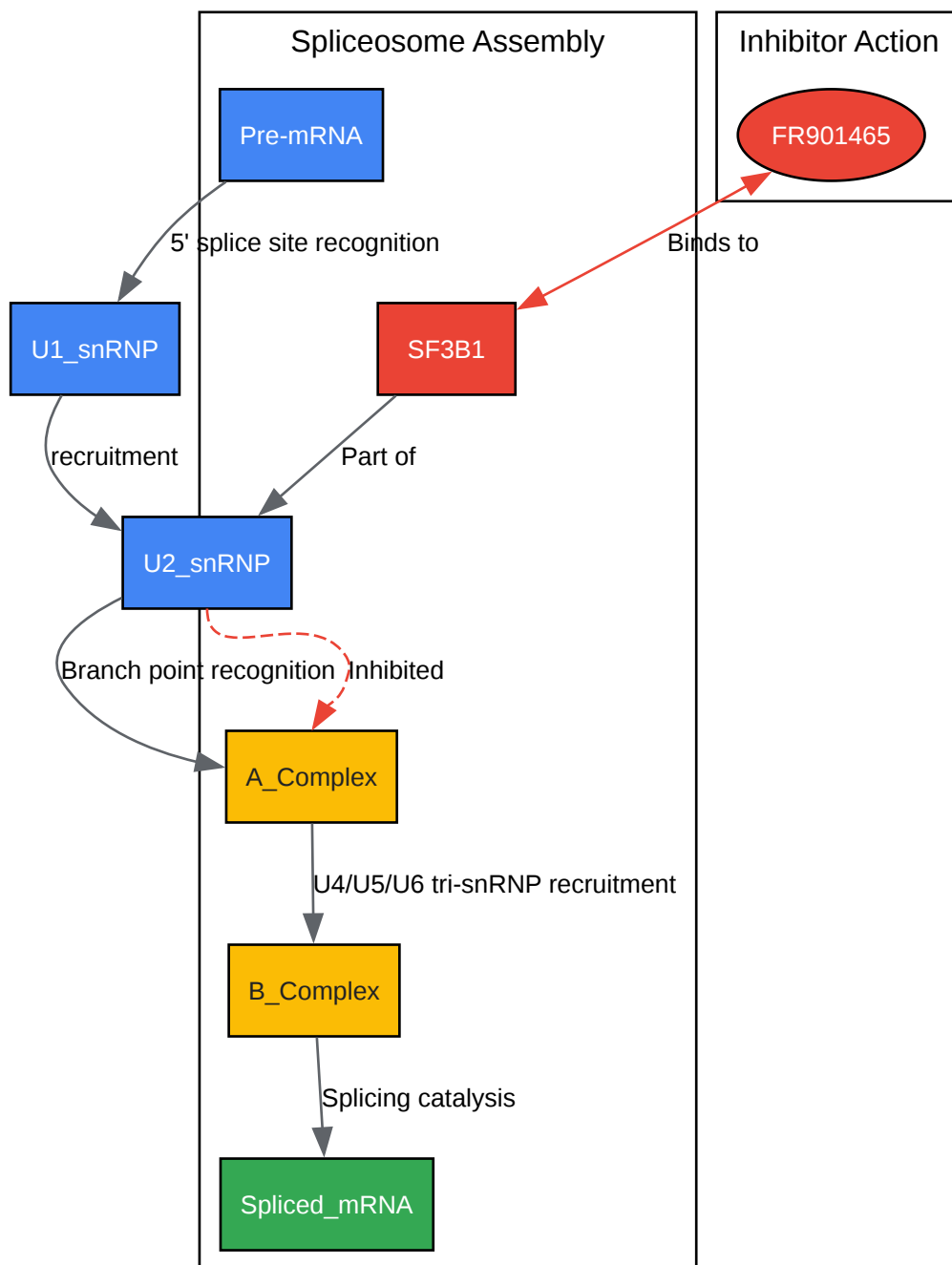
For Researchers, Scientists, and Drug Development Professionals

The spliceosome has emerged as a critical target in cancer therapy, with mutations and overexpression of its components linked to various malignancies.[1][2][3] Splicing Factor 3b Subunit 1 (SF3B1), a core component of the U2 small nuclear ribonucleoprotein (snRNP), is a particularly attractive target due to its frequent mutation in cancers like myelodysplastic syndromes and chronic lymphocytic leukemia.[4][5] **FR901465** and its derivatives are potent anti-tumor agents that function by modulating the activity of the spliceosome.[6][7] This guide provides an objective comparison of **FR901465** and its analogs with other SF3B1 inhibitors and alternative splicing modulators, supported by experimental data to assess its specificity.

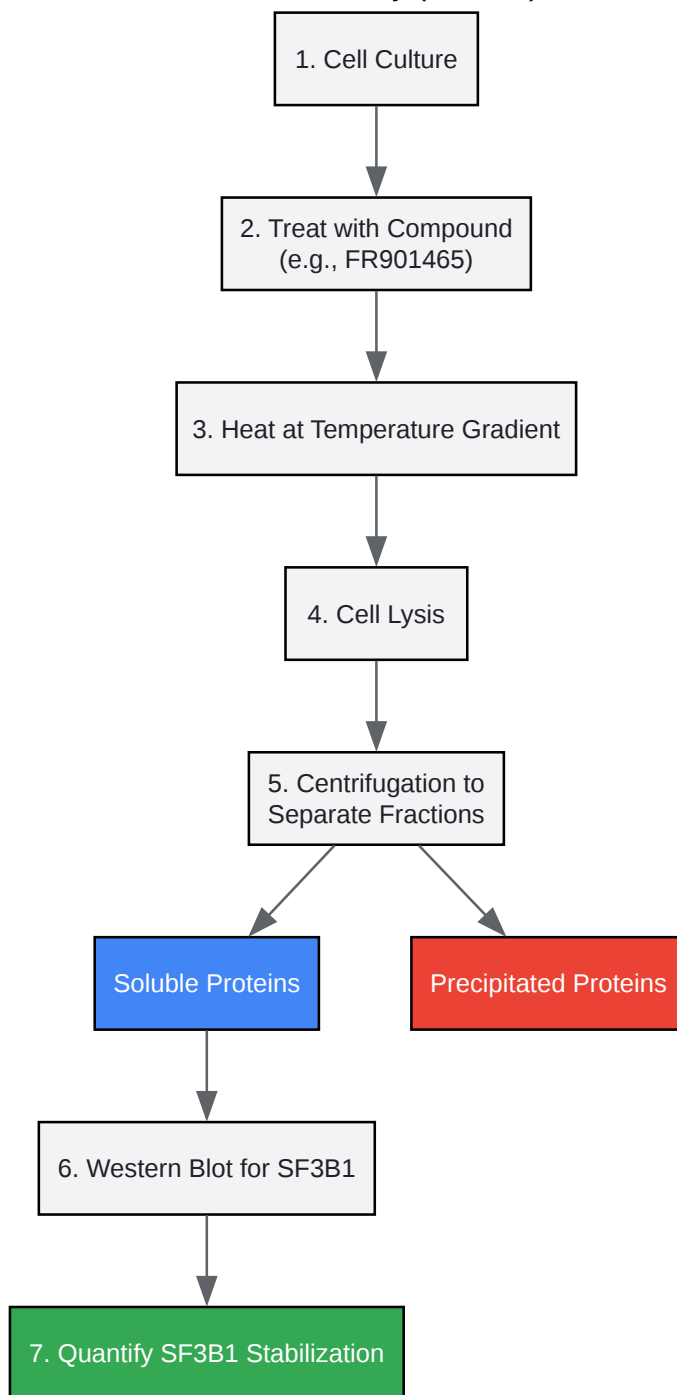
Mechanism of Action of SF3B1 Inhibitors

FR901465 and other natural product-derived SF3B1 inhibitors, such as Pladienolide B and Herboxidiene, share a common mechanism of action.[8][9] They bind to the SF3B complex, a subunit of the U2 snRNP, and interfere with the early stages of spliceosome assembly.[8][10] This interaction prevents the stable association of the U2 snRNP with the branch point sequence of the pre-mRNA, stalling the formation of the A complex and ultimately inhibiting splicing.[11][12][13] The binding of these inhibitors is thought to induce a conformational change in SF3B1, which is critical for their inhibitory effect.[8][9]

Mechanism of SF3B1 Inhibition



Cellular Thermal Shift Assay (CETSA) Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | SF3B1 mutations in myelodysplastic syndromes: A potential therapeutic target for modulating the entire disease process [frontiersin.org]
- 2. What are SF3B1 inhibitors and how do they work? [synapse.patsnap.com]
- 3. researchgate.net [researchgate.net]
- 4. The splicing modulator sudemycin induces a specific antitumor response and cooperates with ibrutinib in chronic lymphocytic leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. SF3B1 homeostasis is critical for survival and therapeutic response in T cell leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Meayamycin Inhibits pre-mRNA Splicing and Exhibits Picomolar Activity Against Multidrug Resistant Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ashpublications.org [ashpublications.org]
- 8. Interchangeable SF3B1 inhibitors interfere with pre-mRNA splicing at multiple stages - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Interchangeable SF3B1 inhibitors interfere with pre-mRNA splicing at multiple stages [escholarship.org]
- 10. The spliceosome inhibitors isoginkgetin and pladienolide B induce ATF3-dependent cell death - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Herboxidiene features that mediate conformation-dependent SF3B1 interactions to inhibit splicing - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]
- 13. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [Assessing the Specificity of FR901465 for SF3B1: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674043#assessing-the-specificity-of-fr901465-for-sf3b1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com